

what is 5-PAHSA-d31 and its function

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-PAHSA-d31

Cat. No.: B1164184

[Get Quote](#)

Technical Monograph: 5-PAHSA-d31 Advanced Application in Lipidomics and Metabolic Profiling

Executive Summary

5-PAHSA-d31 (5-(palmitoyloxy-d31)octadecanoic acid) is a highly specialized, stable isotope-labeled internal standard designed for the precise quantification of 5-PAHSA, a bioactive lipid from the FAHFA (Fatty Acid esters of Hydroxy Fatty Acids) class.^[1]

Endogenous 5-PAHSA has emerged as a critical immunometabolic signaling molecule, exhibiting potent anti-diabetic and anti-inflammatory properties via GPR120 activation. However, its low physiological abundance (nanomolar range) and structural isomerism (e.g., vs. 9-PAHSA) make quantification challenging.^[1] **5-PAHSA-d31** resolves these analytical hurdles by serving as a surrogate reference in Isotope Dilution Mass Spectrometry (IDMS), enabling correction for extraction losses, matrix effects, and ionization variability.

Chemical Identity & Physicochemical Properties

5-PAHSA-d31 represents the fully deuterated palmitoyl analog of 5-PAHSA. The deuterium labeling on the acyl chain (d31) provides a mass shift sufficient to avoid isotopic overlap with

the natural analyte while maintaining similar physicochemical behavior.[\[1\]](#)

Property	Specification
Formal Name	5-(palmitoyloxy-d31)octadecanoic acid
CAS Number	2749807-01-8
Molecular Formula	C ₃₄ H ₃₅ D ₃₁ O ₄
Molecular Weight	570.1 g/mol (vs. 538.9 g/mol for unlabeled)
Purity	≥99% deuterated forms (d1-d31)
Solubility	Methyl Acetate (1 mg/ml), Ethanol (20 mg/ml), DMSO (15 mg/ml)
Stability	≥1 year at -20°C (Avoid freeze-thaw cycles)

Structural Insight: The molecule consists of a d31-palmitic acid (fully deuterated C16 fatty acid) esterified to the 5-hydroxy position of stearic acid (C18).[\[1\]](#) Upon collision-induced dissociation (CID) in mass spectrometry, the ester bond cleaves, yielding a distinct product ion corresponding to the deuterated carboxylate.[\[1\]](#)

Biological Context: The Analyte (5-PAHSA)

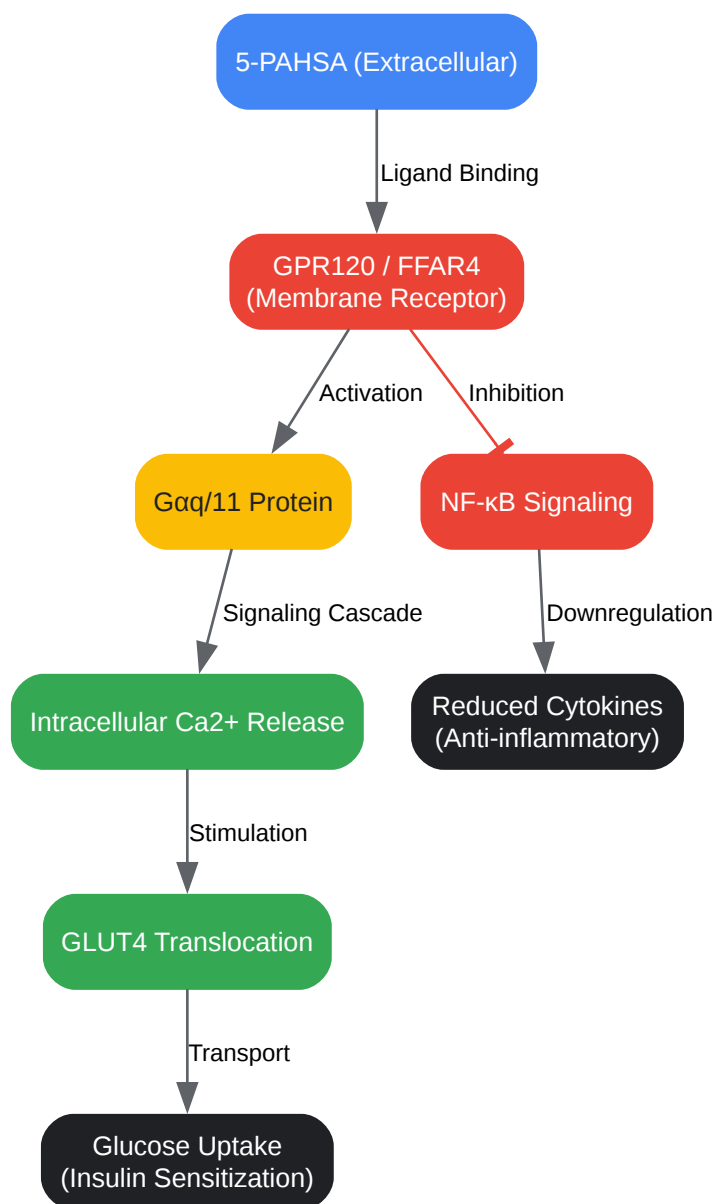
To understand the necessity of the standard, one must understand the target.[\[1\]](#) 5-PAHSA is a "lipokine"—a lipid hormone released from adipose tissue that regulates systemic metabolic homeostasis.

Mechanistic Pathway

Unlike insulin, which promotes lipogenesis and glucose uptake via the insulin receptor, 5-PAHSA functions primarily through G-protein coupled receptors (GPCRs).[\[1\]](#)

- **GPR120 Activation:** 5-PAHSA binds to GPR120 (FFAR4) on adipocytes and macrophages.
[\[1\]](#)
- **Anti-Inflammatory Action:** Reduces cytokine release (TNF-α, IL-6) in macrophages.

- Glucose Homeostasis: Enhances GLUT4 translocation in adipocytes via a mechanism distinct from insulin, often involving AMPK phosphorylation.



[Click to download full resolution via product page](#)

Figure 1: Signal transduction pathway of 5-PAHSA.[1] Activation of GPR120 leads to dual benefits: enhanced glucose uptake and suppression of inflammatory signaling.

Technical Application: Isotope Dilution Mass Spectrometry

The primary function of **5-PAHSA-d31** is to serve as an internal standard (IS) for LC-MS/MS analysis.^[1]

The "Deuterium Effect" in Chromatography

Critical Technical Insight: While **5-PAHSA-d31** is chemically identical to the analyte in terms of reactivity, the heavy deuteration (31 deuterium atoms) significantly alters its lipophilicity. Deuterium-carbon bonds are shorter and more stable than hydrogen-carbon bonds, resulting in a slightly smaller molar volume.

- Consequence: On Reverse Phase (C18) columns, **5-PAHSA-d31** will elute earlier than endogenous 5-PAHSA.^[1]
- Shift Magnitude: Depending on the gradient, this shift can range from 0.1 to 0.5 minutes.
- Operational Requirement: Researchers must widen their MRM retention time windows to capture the IS peak, which will appear before the analyte peak. Do not expect perfect co-elution.

MRM Transitions (Negative Ion Mode)

Quantification is performed using Multiple Reaction Monitoring (MRM) in negative electrospray ionization (ESI-).^[1]

Analyte	Precursor Ion (m/z) [M-H] ⁻	Product Ion (m/z) [Fatty Acid] ⁻	Collision Energy (eV)
5-PAHSA (Endogenous)	537.5	255.2 (Palmitate)	~25-30
5-PAHSA-d31 (Standard)	568.5	286.4 (d31-Palmitate)	~25-30

Note: The fragmentation typically cleaves the ester bond, releasing the fatty acid moiety. Since the d31 label is on the palmitic acid, the product ion shifts from 255 to 286.

Validated Experimental Protocol

This protocol outlines the extraction and quantification of 5-PAHSA from plasma or adipose tissue using **5-PAHSA-d31**.

Phase 1: Sample Preparation (Lipid Extraction)

Principle: Modified Folch or Bligh-Dyer extraction enriched with the internal standard before processing to account for recovery losses.[\[1\]](#)

- Standard Spiking: Add 10 pmol of **5-PAHSA-d31** to the biological sample (e.g., 100 μ L plasma or 50 mg tissue homogenate) prior to solvent addition.
- Extraction: Add 1 mL Chloroform:Methanol (2:1 v/v). Vortex vigorously for 30 seconds.
- Phase Separation: Add 200 μ L water (or 0.9% NaCl) to induce phase separation.[\[1\]](#)
Centrifuge at 3,000 x g for 10 mins at 4°C.
- Collection: Collect the lower organic phase (containing lipids) into a fresh glass vial.
- Re-extraction (Optional but Recommended): Re-extract the aqueous phase with 500 μ L Chloroform to maximize recovery. Combine organic phases.[\[2\]](#)
- Drying: Evaporate solvent under a gentle stream of Nitrogen (N_2) at 37°C.
- Reconstitution: Reconstitute the residue in 100 μ L Methanol:Water (50:50) or the LC mobile phase starting condition.[\[1\]](#)

Phase 2: LC-MS/MS Analysis

Instrument: Triple Quadrupole MS (e.g., Agilent 6495, Sciex 6500+) coupled to UHPLC.[\[1\]](#)

Column: C18 Reverse Phase (e.g., Waters Acquity BEH C18, 2.1 x 100 mm, 1.7 μ m).[\[1\]](#)

Gradient Parameters:

- Mobile Phase A: Water (0.1% Formic Acid or 10mM Ammonium Acetate).[\[1\]](#)
- Mobile Phase B: Acetonitrile/Isopropanol (90:10) (0.1% Formic Acid).[\[1\]](#)
- Flow Rate: 0.3 - 0.4 mL/min.



[Click to download full resolution via product page](#)

Figure 2: Analytical workflow for 5-PAHSA quantification.[3] The internal standard is introduced at the very first step to validate the entire extraction efficiency.

Data Analysis & Quality Control

To calculate the concentration of endogenous 5-PAHSA:

[1]

Where:

- = Integrated peak area of 5-PAHSA (m/z 537.5 $\rightarrow$ 255.2).[1]
- = Integrated peak area of **5-PAHSA-d31** (m/z 568.5 $\rightarrow$ 286.4).[1]
- = Concentration of Internal Standard added.[1]
- = Response Factor (typically assumed to be 1.0 for isotopologues, but should be verified with a calibration curve).[1]

Troubleshooting Note: If the **5-PAHSA-d31** peak is split or broad, check the injection solvent. High organic content in the injection solvent can cause "solvent effect" peak distortion on aqueous-starting gradients. Reconstituting in 50:50 MeOH:H₂O usually resolves this.

References

- Yore, M. M., et al. (2014).[1][3][4][5] Discovery of a class of endogenous mammalian lipids with anti-diabetic and anti-inflammatory effects.[3][5][6] Cell, 159(2), 318-332.[1][3][5] [Link](#)
- Cayman Chemical. (n.d.).[1][3] **5-PAHSA-d31** Product Information & Specifications. Cayman Chemical Product Insert. [Link](#)
- Kuda, O., et al. (2016).[1] Docosahexaenoic acid-derived fatty acid esters of hydroxy fatty acids (FAHFAs) with anti-inflammatory properties.[1][7][2][8] Diabetes, 65(9), 2580-2590.[1]

[Link](#)

- Brejchova, K., et al. (2020).[1] Liquid chromatography–mass spectrometry-based workflow for measurement of branched Fatty Acid esters of Hydroxy Fatty Acids (FAHFAs).[1][7][9] Nature Protocols. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. caymanchem.com [caymanchem.com]
- 2. 5-Pahsa | C34H66O4 | CID 72190300 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. Methodological Issues in Studying PAHSA Biology: Masking PAHSA Effects - PMC [pmc.ncbi.nlm.nih.gov]
- 5. caymanchem.com [caymanchem.com]
- 6. Lipokine 5-PAHSA Is Regulated by Adipose Triglyceride Lipase and Primes Adipocytes for De Novo Lipogenesis in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 7. 10-PAHSA-d31 | CAS 2748489-85-0 | Cayman Chemical | Biomol.de [biomol.com]
- 8. The Measurement, Regulation, and Biological Activity of FAHFAs - PMC [pmc.ncbi.nlm.nih.gov]
- 9. A liquid chromatography–mass spectrometry-based workflow for measurement of branched Fatty Acid esters of Hydroxy Fatty Acids (FAHFAs) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [what is 5-PAHSA-d31 and its function]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1164184/docs#what-is-5-pahsa-d31-and-its-function>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)